

Bicyclohexyl: A Comprehensive Technical Guide to its Discovery and First Synthesis

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Compound of Interest

Compound Name: **Bicyclohexyl**

Cat. No.: **B1666981**

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Introduction

Bicyclohexyl, also known as dicyclohexyl, is a saturated alicyclic hydrocarbon with the chemical formula $C_{12}H_{22}$. It consists of two cyclohexane rings connected by a single carbon-carbon bond. This colorless liquid is a stable and versatile compound that has found applications as a high-boiling solvent, a dielectric fluid, and a key intermediate in organic synthesis. This technical guide provides an in-depth account of the discovery and the first documented synthesis of **bicyclohexyl**, presenting the information with a focus on experimental details and quantitative data for a scientific audience.

Discovery and First Synthesis

The first synthesis of **bicyclohexyl** was reported in 1897 by E. Haworth and W. H. Perkin Jr. in a publication in the Journal of the Chemical Society, Transactions. Their work, titled "Hexamethylenebishydroxylamine and its reduction. Dicyclohexyl and its derivatives," detailed the preparation of this novel hydrocarbon. The synthesis was achieved through the reduction of cyclohexyl iodide using sodium metal, a method analogous to the Wurtz reaction for the coupling of alkyl halides.

Experimental Protocol: First Synthesis of Bicyclohexyl (Haworth and Perkin, 1897)

The following is a detailed description of the experimental methodology employed by Haworth and Perkin for the first synthesis of **bicyclohexyl**.

Materials:

- Cyclohexyl iodide (iodocyclohexane)
- Sodium metal
- Dry ether (diethyl ether)
- Apparatus for refluxing with a condenser

Procedure:

- Reaction Setup: A flask equipped with a reflux condenser was charged with dry ether. The ether was likely dried over sodium wire to ensure anhydrous conditions, which are critical for the success of the Wurtz-type reaction.
- Addition of Reactants: Sodium metal was cut into small pieces and added to the dry ether. Subsequently, cyclohexyl iodide was added to the reaction mixture. While the exact stoichiometry was not detailed in the available summaries, a molar excess of sodium is typical for such reactions to ensure complete coupling.
- Reaction Conditions: The mixture was heated to reflux. The gentle boiling of the ether maintained a constant temperature for the reaction to proceed. The reaction is exothermic, but external heating is often required to initiate and sustain it.
- Reaction Work-up: After the reaction was deemed complete (likely indicated by the consumption of the sodium metal), the reaction mixture was cooled. The excess sodium was quenched, typically by the careful addition of ethanol or water.
- Isolation and Purification: The ethereal solution was washed with water to remove sodium iodide and any other water-soluble byproducts. The ether layer was then separated and dried over a suitable drying agent like anhydrous calcium chloride. The ether was subsequently removed by distillation.

- Final Purification: The crude **bicyclohexyl** was purified by fractional distillation to yield the pure product.

Chemical and Physical Properties

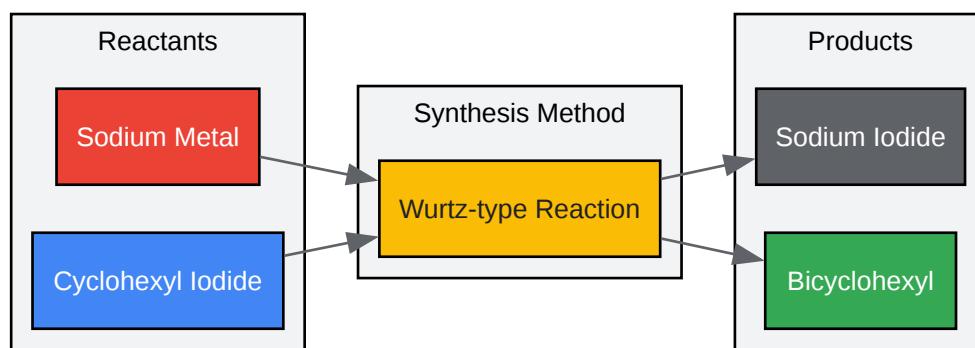
Haworth and Perkin, in their 1897 paper, would have characterized the newly synthesized **bicyclohexyl** by determining its key physical properties. The following table summarizes the quantitative data for **bicyclohexyl**, including both historical and modern accepted values for comparison.

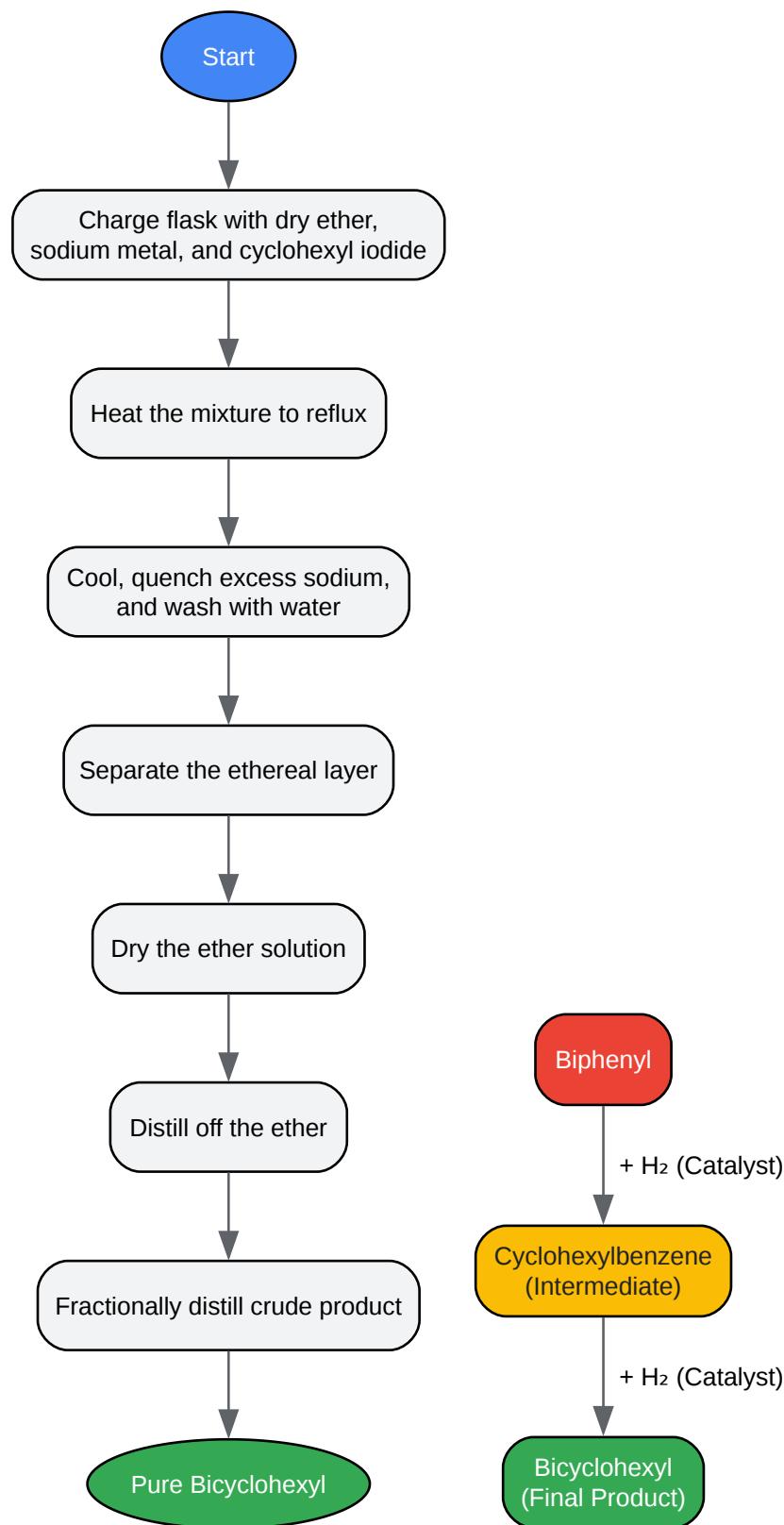
Property	Reported Value (Modern Sources)	Citations
Molecular Formula	C ₁₂ H ₂₂	[1]
Molecular Weight	166.308 g/mol	[1]
Appearance	Colorless liquid	[1]
Boiling Point	227 °C (at 760 mmHg)	[1]
Melting Point	4 °C	[1]
Density	0.88273 g/cm ³ at 25 °C	[1]
Refractive Index (n _D)	1.4796 at 20 °C	[1]
Solubility	Insoluble in water; miscible with organic solvents	[1]

Visualizing the Synthesis and Relationships

To better illustrate the process and concepts discussed, the following diagrams are provided in the DOT language for Graphviz.

Logical Relationship of Bicyclohexyl Synthesis



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References

- 1. [grokipedia.com \[grokipedia.com\]](https://grokipedia.com)
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